

Essential Safety and Operational Guide for 3-Iodo-2-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3-Iodo-2-methoxypyridine**

Cat. No.: **B040976**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Iodo-2-methoxypyridine** (CAS No. 112177-15-6). Adherence to these procedures is paramount to ensure personal safety and environmental protection in the laboratory setting.

Hazard Identification and Personal Protective Equipment

3-Iodo-2-methoxypyridine is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data for this compound and similar pyridine derivatives, it is classified as harmful if swallowed, causes skin irritation, and can lead to serious eye damage. It may also cause respiratory irritation. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Chemically resistant gloves such as Butyl rubber or Nitrile gloves. Gloves should be inspected before use and changed regularly (e.g., every 30-60 minutes).	To prevent skin contact and absorption. Nitrile gloves offer good resistance to many common laboratory chemicals, while butyl rubber provides excellent protection against a wide range of hazardous substances.
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a significant risk of splashing.	To protect the eyes from splashes and aerosols that can cause serious eye damage. A face shield offers broader protection for the entire face.
Skin and Body Protection	A fully buttoned, flame-retardant lab coat. Additional protective clothing may be necessary depending on the scale of the operation.	To protect the skin from accidental spills and contamination.
Respiratory Protection	All handling of 3-Iodo-2-methoxypyridine should be conducted in a properly functioning certified chemical fume hood.	To prevent the inhalation of harmful vapors or dust, which can cause respiratory tract irritation.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storing **3-Iodo-2-methoxypyridine** is crucial to minimize exposure risks.

Step 1: Preparation and Engineering Controls

- Ensure that a certified chemical fume hood is operational and available for all procedures involving this compound.

- Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.
- Prepare all necessary equipment and reagents before commencing work to minimize movement and potential for spills.

Step 2: Donning PPE

- Put on all required PPE as specified in Table 1 before entering the designated work area.

Step 3: Handling the Chemical

- Conduct all weighing and transferring of **3-Iodo-2-methoxypyridine** within the chemical fume hood.
- Use compatible tools and equipment (e.g., glass or high-density polyethylene containers) to avoid reactions.[\[1\]](#)
- Keep containers tightly closed when not in use to prevent the release of vapors.

Step 4: Storage

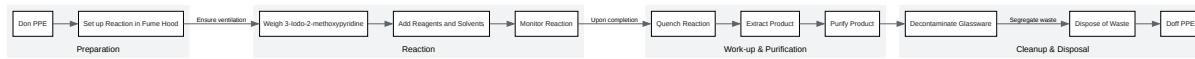
- Store **3-Iodo-2-methoxypyridine** in a cool, dry, and well-ventilated area.
- Keep it away from sources of ignition and incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)
- Ensure the storage container is clearly labeled with the chemical name and associated hazards.

Step 5: In Case of a Spill

- For small spills, use an inert absorbent material like sand or vermiculite to contain the substance.[\[1\]](#)
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- For larger spills, evacuate the area and contact the appropriate emergency response team.

Experimental Workflow

The following diagram illustrates a general workflow for a synthetic reaction involving **3-Iodo-2-methoxypyridine**, emphasizing safety at each step.



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Figure 1: General Experimental Workflow

Disposal Plan

The disposal of **3-Iodo-2-methoxypyridine** and any contaminated materials must be handled as hazardous waste in accordance with local, state, and federal regulations.

Step 1: Waste Segregation

- Collect all waste containing **3-Iodo-2-methoxypyridine**, including unused product, reaction residues, and contaminated materials (e.g., gloves, absorbent pads), in a designated and clearly labeled hazardous waste container.
- Do not mix this waste with other incompatible waste streams.

Step 2: Container Management

- Use a compatible, leak-proof container for waste collection.
- Keep the waste container securely closed at all times, except when adding waste.

Step 3: Labeling

- The hazardous waste label must include the full chemical name, "**3-Iodo-2-methoxypyridine**," and a clear indication of the associated hazards (e.g., "Toxic," "Irritant").

Step 4: Storage of Waste

- Store the hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area.

Step 5: Final Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of **3-Iodo-2-methoxypyridine** down the drain or in the regular trash.[\[1\]](#)

Quantitative Data

Specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **3-Iodo-2-methoxypyridine** is not readily available in the public domain. However, the qualitative hazard classifications indicate that the substance should be handled with a high degree of caution. For pyridine, a related compound, the oral LD50 in rats is reported, but direct extrapolation is not scientifically valid. Therefore, all handling procedures should be based on the precautionary principle, assuming a high level of toxicity.

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References

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